

Introduction: The Strategic Importance of the Pyrazole Sulfonamide Scaffold

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Compound of Interest

Compound Name: *N,N*-dimethyl-1*H*-pyrazole-4-sulfonamide

CAS No.: 1179901-00-8

Cat. No.: B1455386

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In the landscape of medicinal chemistry, certain molecular frameworks consistently emerge as "privileged structures" due to their ability to interact with a wide array of biological targets. The pyrazole ring is one such scaffold, renowned for its presence in numerous clinically significant drugs.^{[1][2][3]} When combined with the sulfonamide functional group, another well-established pharmacophore, the resulting pyrazole sulfonamide moiety becomes a powerful building block for the synthesis of novel therapeutic agents.^{[1][2]} This guide focuses on a key exemplar of this class: 1,3-dimethyl-1*H*-pyrazole-4-sulfonamide (CAS No. 88398-53-2). While the initial query referenced "N,N-dimethyl," the widely cataloged and synthesized research chemical is the N-unsubstituted sulfonamide, which is the subject of this technical review.

This document serves as a comprehensive resource for researchers, chemists, and drug development professionals. It will provide an in-depth overview of the compound's identifiers and properties, detailed synthesis protocols with mechanistic rationale, its applications as a synthetic intermediate, and essential safety protocols. The aim is to provide not just data, but actionable insights into leveraging this versatile molecule in a research and development setting.

Part 1: Chemical Identity and Physicochemical Properties

Accurate identification and understanding of a compound's properties are the foundation of any scientific investigation. 1,3-dimethyl-1H-pyrazole-4-sulfonamide is a heterocyclic organic compound that serves as a valuable research chemical and synthetic intermediate.[4][5]

Key Identifiers and Properties

The essential identifiers and computed physicochemical properties are summarized below for quick reference.

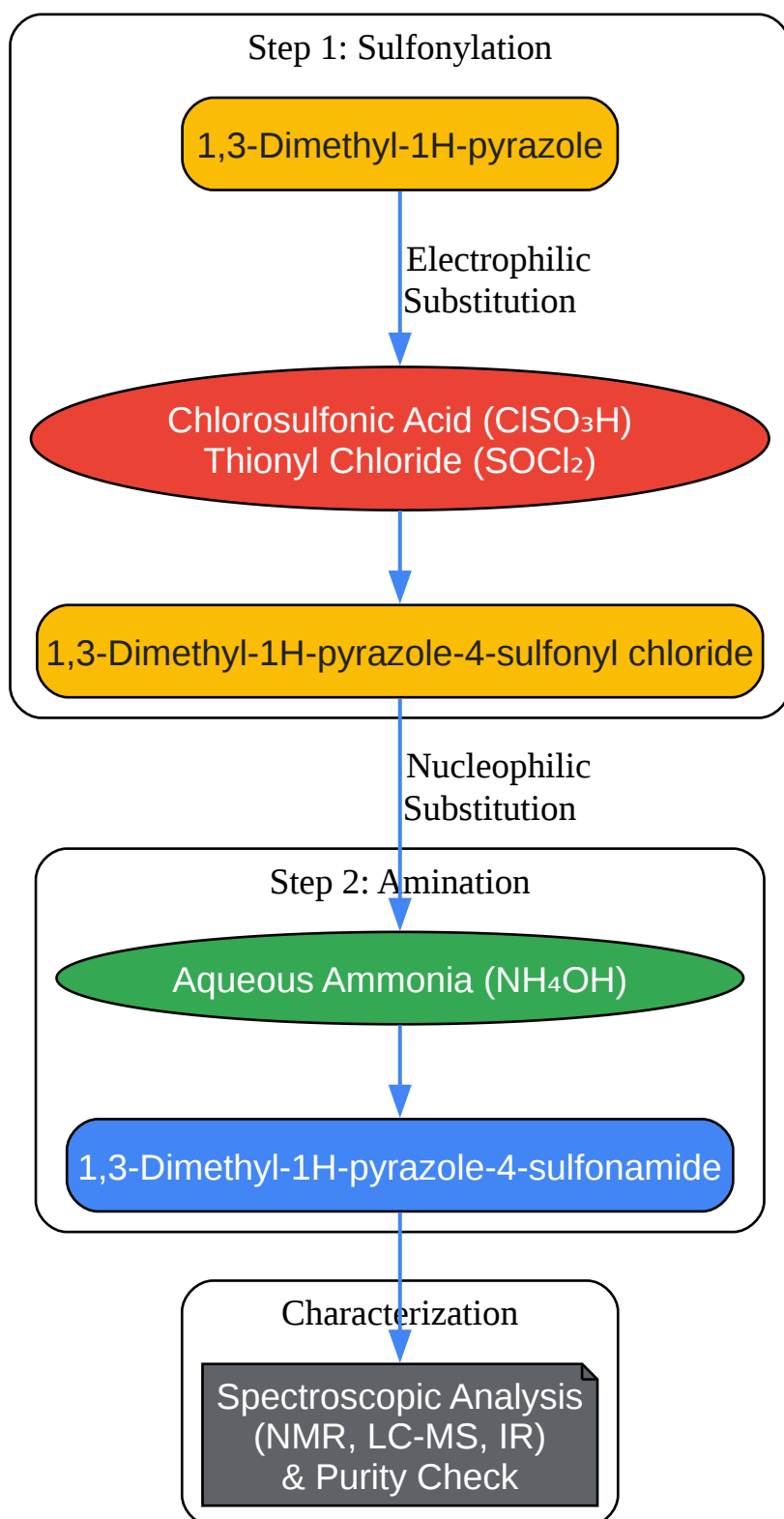
Property	Value	Source
CAS Number	88398-53-2	[4][5][6][7]
IUPAC Name	1,3-dimethyl-1H-pyrazole-4-sulfonamide	[4][6][7]
Molecular Formula	C ₅ H ₉ N ₃ O ₂ S	[4][5][6][7]
Molecular Weight	175.21 g/mol	[4][5][6][7]
Canonical SMILES	<chem>CC1=NN(C=C1S(=O)(=O)N)C</chem>	[4][6][7]
InChI Key	FQQRVLUHFKWHRT-UHFFFAOYSA-N	[4]
Appearance	White to off-white solid	[6]
Purity	Typically ≥97%	[6]
Solubility	Soluble in common organic solvents such as DMSO and DMF.	[4]
Storage	Store at room temperature in a dry, well-ventilated place.	[6][8]

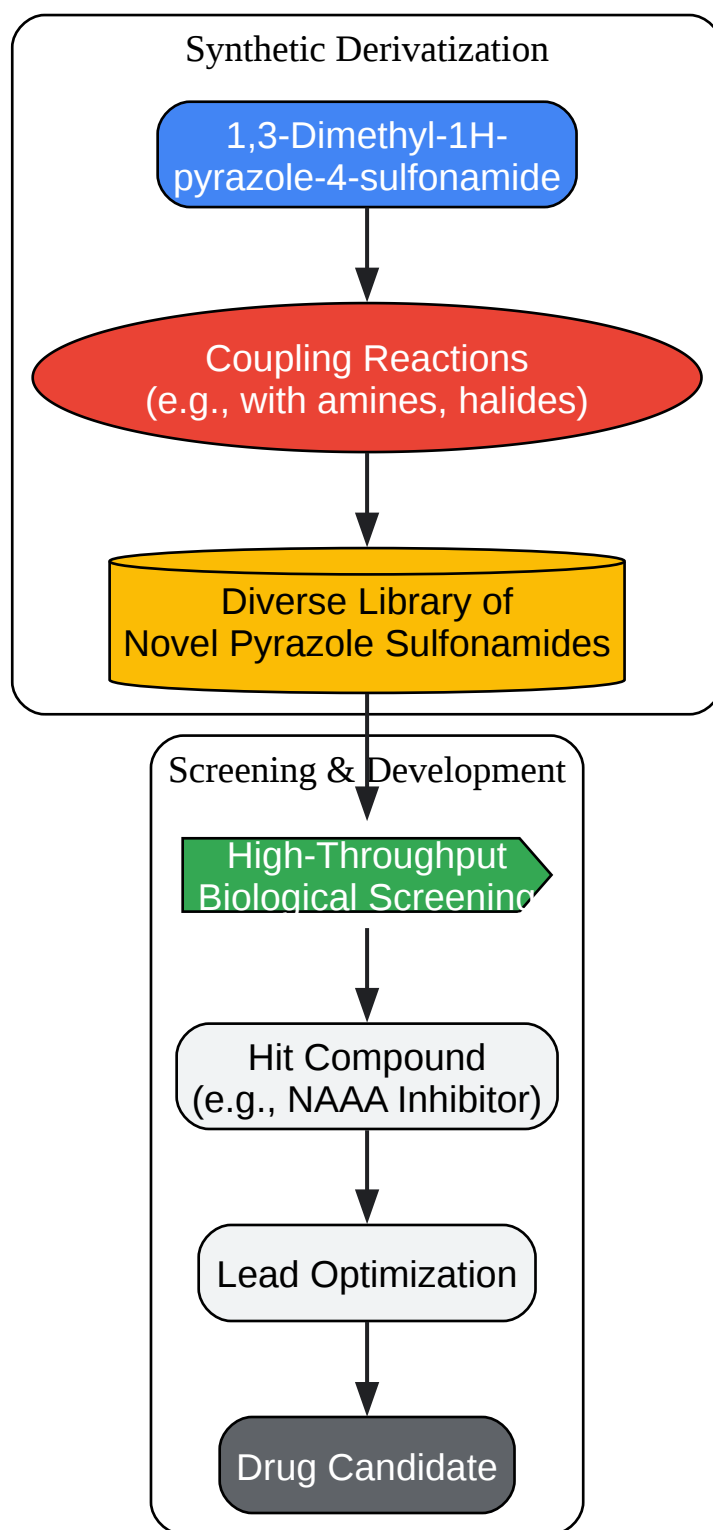
Part 2: Synthesis and Characterization

The synthesis of 1,3-dimethyl-1H-pyrazole-4-sulfonamide is a robust and well-established two-step process.^[4] This procedure first involves the electrophilic sulfonation of the pyrazole ring to form a sulfonyl chloride intermediate, which is then readily converted to the target sulfonamide via amination.

Overall Synthesis Workflow

The logical flow from the starting material to the final, characterized product is outlined below.





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Sources

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- [3. Current status of pyrazole and its biological activities - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/)
- [4. 1,3-Dimethyl-1H-pyrazole-4-sulfonamide | 88398-53-2 | Benchchem \[benchchem.com\]](https://www.benchchem.com)
- [5. pharmaffiliates.com \[pharmaffiliates.com\]](https://pharmaffiliates.com)
- [6. 1,3-dimethyl-1H-pyrazole-4-sulfonamide 97% | CAS: 88398-53-2 | AChemBlock \[achemblock.com\]](https://www.achemblock.com)
- [7. 1,3-dimethyl-1H-pyrazole-4-sulfonamide | C5H9N3O2S | CID 13342783 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- [8. fishersci.com \[fishersci.com\]](https://fishersci.com)
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